

Physical and chemical properties of Ethyl 3-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 3-oxocyclohexanecarboxylate

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An In-depth Technical Guide to **Ethyl 3-oxocyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and reactivity of **Ethyl 3-oxocyclohexanecarboxylate** (CAS No. 33668-25-6). It is a valuable intermediate in organic synthesis, particularly in the construction of complex molecular architectures.^{[1][2]}

Core Physical and Chemical Properties

Ethyl 3-oxocyclohexanecarboxylate is a cyclic β -keto ester that typically appears as a colorless to pale yellow liquid.^{[1][3][4]} Its bifunctional nature, containing both a ketone and an ester group, governs its chemical reactivity and makes it a versatile building block in synthetic chemistry.^{[1][2]}

Table 1: Physical and Chemical Data for **Ethyl 3-oxocyclohexanecarboxylate**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ O ₃	[1][3][5]
Molecular Weight	170.21 g/mol	[3][5]
CAS Number	33668-25-6	[3][5]
Appearance	Colorless to light yellow liquid	[1][3][4]
Boiling Point	249 °C	[3]
Density	1.083 g/mL	[3][6]
Flash Point	104 °C	[3]
IUPAC Name	ethyl 3-oxocyclohexane-1-carboxylate	[5]
Synonyms	Ethyl Cyclohexanone-β-carboxylate, 3-Oxocyclohexanecarboxylic acid ethyl ester	[3][7]
Solubility	Soluble in organic solvents	[1]
Storage Temperature	2-8°C	[3]

Spectroscopic Profile

The structural features of **Ethyl 3-oxocyclohexanecarboxylate** are well-defined by various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Key signals include a triplet corresponding to the ethyl group's methyl protons around δ 1.2–1.4 ppm and multiplets for the cyclohexanone ring protons between δ 2.1–2.6 ppm.[2]
 - ¹³C NMR: The spectrum confirms the presence of the ester and ketone carbonyls.[2][5][7]

- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic strong absorption bands for the two carbonyl groups: one for the ester C=O stretch at approximately 1740 cm^{-1} and another for the ketone C=O stretch around 1710 cm^{-1} .[\[2\]](#)
- Mass Spectrometry (MS): Mass spectral analysis, often coupled with Gas Chromatography (GC-MS), shows a molecular ion peak corresponding to its molecular weight (m/z 170).[\[2\]](#)[\[5\]](#)
[\[7\]](#)

Synthesis and Experimental Protocols

The most common synthesis of **Ethyl 3-oxocyclohexanecarboxylate** is through the Fischer esterification of its corresponding carboxylic acid.

Experimental Protocol: Fischer Esterification

This protocol describes the synthesis from 3-oxo-1-cyclohexanecarboxylic acid.

Materials:

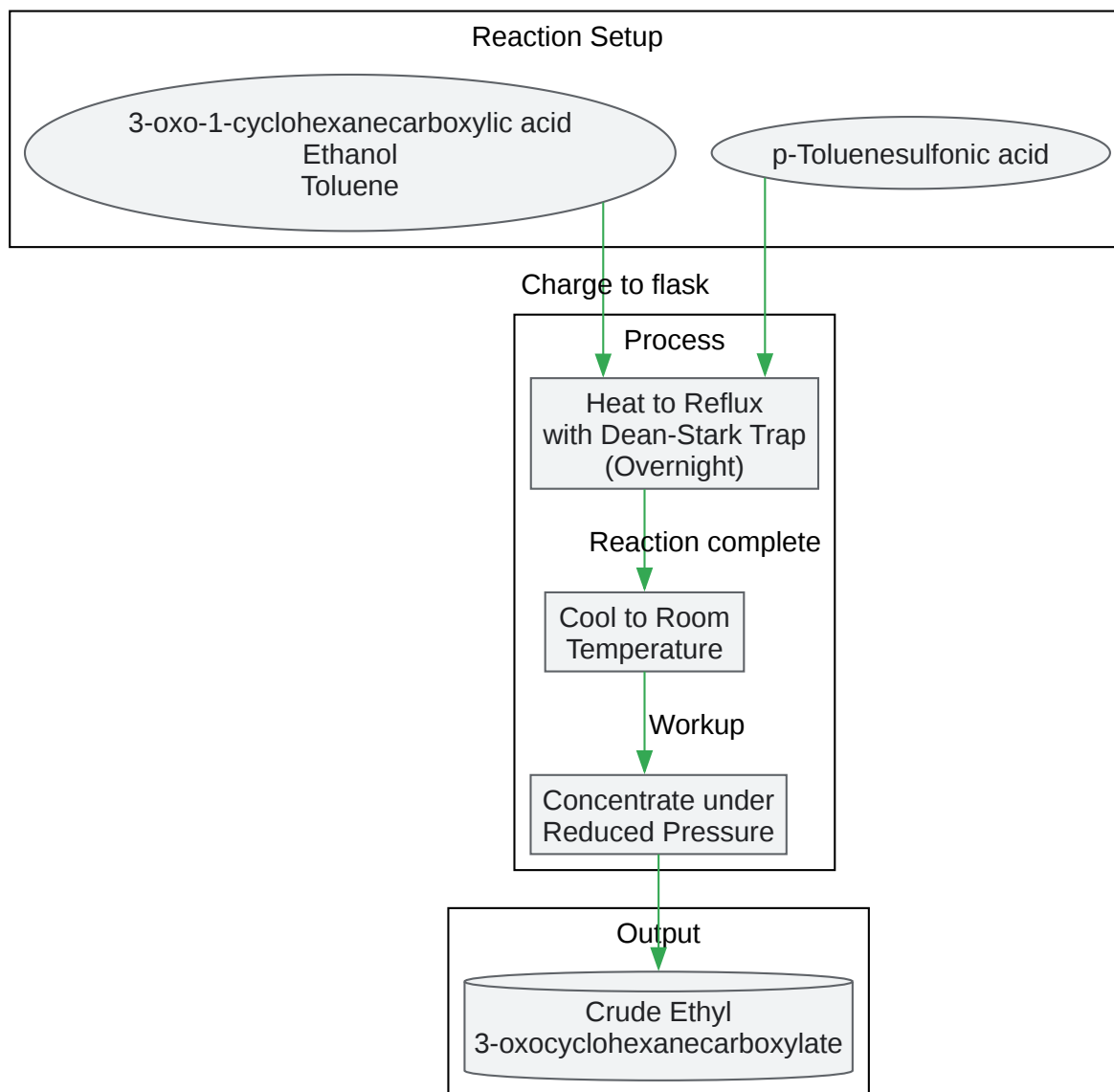
- 3-oxo-1-cyclohexanecarboxylic acid (1.0 eq)
- Ethanol (excess)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.02 eq)
- Toluene

Procedure:

- To a round-bottom flask, add 3-oxo-1-cyclohexanecarboxylic acid (e.g., 3.85 g, 27.1 mmol), ethanol (7.91 mL), p-toluenesulfonic acid (0.097 g, 0.56 mmol), and toluene (65.9 mL).[\[3\]](#)
- Equip the flask with a Dean-Stark apparatus and a reflux condenser.[\[3\]](#)
- Heat the mixture to reflux and continue overnight, collecting the water byproduct in the Dean-Stark trap.[\[3\]](#)

- After the reaction is complete (monitored by TLC), cool the reaction mixture to room temperature.[\[3\]](#)
- Concentrate the mixture under reduced pressure to remove the toluene and excess ethanol.
[\[3\]](#)
- The resulting crude product, a yellow oil, can be purified further by vacuum distillation if necessary.[\[3\]](#)

Workflow for Fischer Esterification Synthesis

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Caption: Workflow for the synthesis of **Ethyl 3-oxocyclohexanecarboxylate** via Fischer esterification.

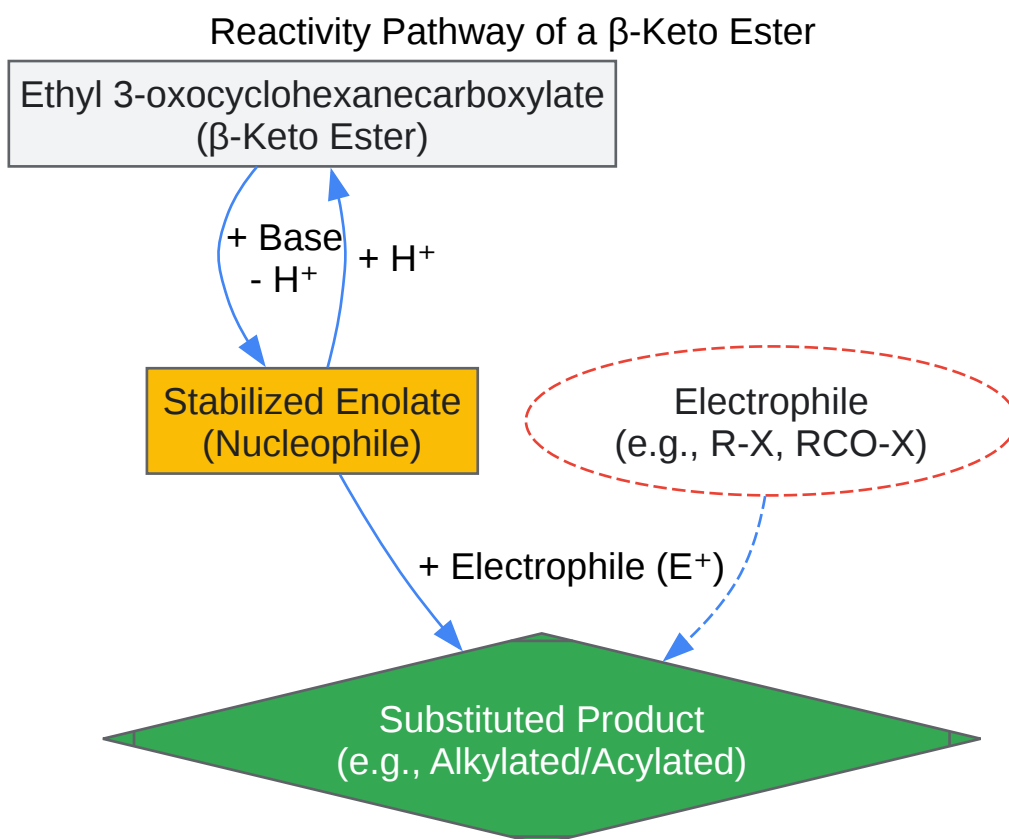
Chemical Reactivity and Applications

The significance of **Ethyl 3-oxocyclohexanecarboxylate** in synthetic chemistry stems from the reactivity of its β -keto ester moiety.^[2] The protons on the α -carbon (the carbon between the two carbonyl groups) are acidic and can be easily removed by a base to form a stabilized enolate.^[2] This enolate is a powerful nucleophile, making the compound a key precursor for various carbon-carbon bond-forming reactions.^[2]

Key Reactions:

- **Alkylation and Acylation:** The enolate can be alkylated or acylated to introduce substituents at the α -position.
- **Condensation Reactions:** It participates in condensation reactions like the Knoevenagel and Michael additions.
- **Decarboxylation:** The ester can be hydrolyzed to the corresponding β -keto acid, which readily undergoes decarboxylation upon heating to yield cyclohexanone derivatives.^[2]

This reactivity makes it an important intermediate for synthesizing complex molecules, including carbazole-carboxamides which have shown activity as selective JAK2 inhibitors.^[3]



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Caption: Generalized reactivity of **Ethyl 3-oxocyclohexanecarboxylate** via its stabilized enolate intermediate.

Safety and Handling

Ethyl 3-oxocyclohexanecarboxylate is classified as an irritant.[3] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[5][8] It may also be harmful if swallowed.[3][5]

Precautionary Measures:

- Handling: Use in a well-ventilated area.[8] Avoid all personal contact, including inhalation of vapors.[8] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[8][9]

- Storage: Store in a cool, well-ventilated place.[10] Keep containers securely sealed when not in use.[8][9]
- Spills: In case of a spill, contain and absorb with an inert material like sand or vermiculite.[8] Prevent spillage from entering drains or waterways.[8]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[8]
 - Skin: Wash with plenty of soap and water.[9]
 - Inhalation: Move the person to fresh air.[9]

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